Introduction: The Significance of Structural Elucidation in Benzimidazole Drug Development

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Compound of Interest

Compound Name:	*4-Methyl-5-nitrobenzimidazole*
CAS No.:	*170918-28-2*
Cat. No.:	*B061886*

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Benzimidazole derivatives are classified as "privileged structures" in medicinal chemistry, owing to their ability to interact with a wide array of biological targets.[1] Compounds from this class are utilized as proton pump inhibitors, antihypertensives, and anticancer agents.[2] The introduction of substituents, such as methyl and nitro groups, serves to fine-tune the molecule's steric and electronic properties. Crystal structure determination moves beyond simple chemical identification; it reveals the precise atomic arrangement, conformational preferences, and the intricate network of intermolecular interactions that govern a compound's solid-state properties, including solubility, stability, and polymorphism. This structural insight is critical for understanding structure-activity relationships (SAR) and for the development of robust, crystalline active pharmaceutical ingredients (APIs).

Part 1: Synthesis and Characterization of 4-Methyl-5-nitrobenzimidazole

The synthesis of the target compound proceeds via a well-established condensation reaction. The choice of starting material, 4-methyl-5-nitro-1,2-phenylenediamine, is critical as it directly incorporates the required methyl and nitro functionalities onto the final benzimidazole core.

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Experimental Protocol: Synthesis

- Reactant Preparation: In a 100 mL round-bottom flask, dissolve 1.0 g (5.98 mmol) of 4-methyl-5-nitro-1,2-phenylenediamine in 20 mL of 4M hydrochloric acid.
- Condensation: Add 0.32 mL (8.37 mmol) of formic acid to the solution. Fit the flask with a reflux condenser.
- Reaction: Heat the mixture to reflux at 100°C and maintain for 2 hours with continuous stirring. The progress of the reaction should be monitored by Thin Layer Chromatography (TLC).
- Neutralization & Precipitation: After cooling to room temperature, carefully neutralize the reaction mixture by the dropwise addition of 10% sodium hydroxide solution until a pH of approximately 7 is reached. This will precipitate the crude product.
- Isolation: Collect the solid precipitate by vacuum filtration and wash thoroughly with 50 mL of cold deionized water to remove residual salts.
- Purification: Recrystallize the crude solid from an ethanol/water mixture to yield the purified **4-Methyl-5-nitrobenzimidazole**. Dry the final product under vacuum.

Physicochemical Characterization

The identity and purity of the synthesized compound must be rigorously confirmed prior to crystallization attempts.

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Property	Method	Expected Result
Molecular Formula	-	$C_8H_7N_3O_2$
Molecular Weight	-	177.16 g/mol [3]
Appearance	Visual Inspection	Pale yellow crystalline powder
Melting Point	Capillary Melting	~205-210 °C (decomposes)
^{1}H NMR	400 MHz, DMSO-d_6	Peaks corresponding to methyl, aromatic, and N-H protons
FT-IR	KBr Pellet	Bands for N-H stretch, aromatic C-H, C=N, and asymmetric/symmetric NO_2 stretches

Part 2: Single Crystal Growth: The Foundation of High-Resolution Analysis

The bottleneck in any crystallographic study is obtaining a single crystal of sufficient size and quality.[2] For small organic molecules like nitrobenzimidazoles, the slow evaporation technique is often the most effective method due to its simplicity and control over the crystallization rate.[4] The choice of solvent is paramount; an ideal solvent is one in which the compound is moderately soluble, allowing for a slow, controlled saturation as the solvent evaporates.[5]

Experimental Protocol: Crystallization by Slow Evaporation

- Solvent Selection: Prepare saturated solutions of **4-Methyl-5-nitrobenzimidazole** in various solvents (e.g., ethanol, methanol, acetone, DMF) in small vials to test solubility. A mixture of DMF and ethanol is often effective for this class of compounds.[6]

- Solution Preparation: Dissolve approximately 10-15 mg of the purified compound in a minimal amount of the chosen solvent system (e.g., 2 mL of DMF/ethanol 1:1) in a clean, 5 mL glass vial. Gentle warming may be required to achieve full dissolution.

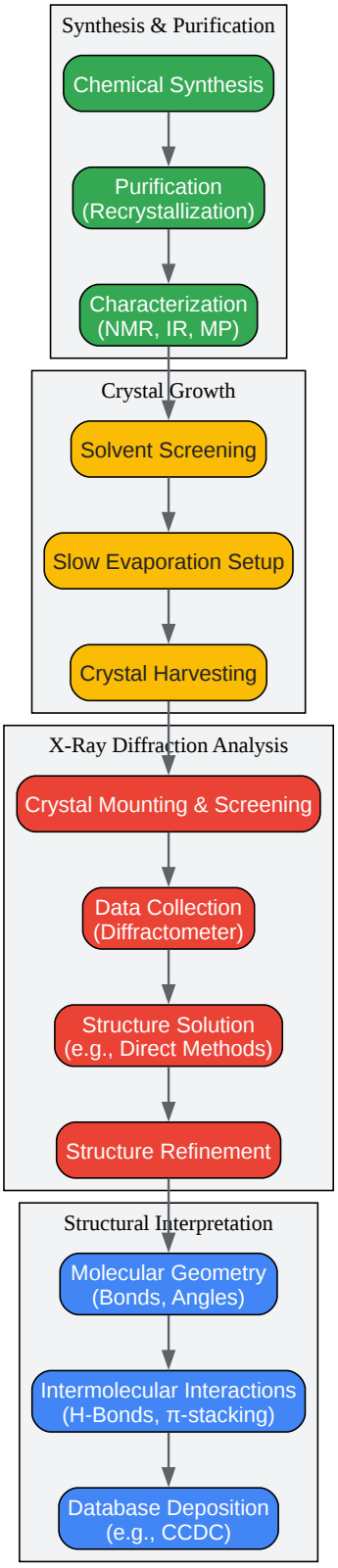
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- Filtration: Filter the solution through a syringe filter (0.22 µm) into a new, dust-free vial to remove any particulate matter that could act as unwanted nucleation sites.
- Evaporation Control: Cover the vial with parafilm and pierce it with a single, small-diameter needle. This restricts the rate of solvent evaporation, promoting the growth of fewer, larger crystals.
- Incubation: Place the vial in a vibration-free environment at a constant, ambient temperature.
- Monitoring: Allow the solvent to evaporate slowly over several days to weeks. Monitor periodically without disturbing the vial. High-quality, X-ray suitable crystals should appear as well-formed, transparent solids.

Workflow for Crystal Structure Determination

The overall process from synthesis to final structural analysis is a linear, multi-stage workflow that demands precision at each step.

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Caption: Workflow from synthesis to structural analysis.

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Part 3: Single-Crystal X-ray Diffraction (SCXRD) Analysis

Case Study Note: As of the time of writing, a public domain crystal structure for **4-Methyl-5-nitrobenzimidazole** is not available. Therefore, this guide will utilize the published, high-quality crystallographic data of the closely related analogue, 2-Methyl-5-nitro-1H-benzimidazole monohydrate, as an authoritative case study to demonstrate the data collection and analysis process.[7] This compound shares the key benzimidazole core, methyl, and nitro functionalities, making it an excellent proxy for understanding the structural characteristics of this compound class.

Experimental Protocol: Data Collection and Refinement

- Crystal Mounting: A suitable single crystal (e.g., dimensions 0.52 × 0.19 × 0.14 mm) is carefully selected under a microscope and mounted on a cryoloop.[7]
- Data Collection: The crystal is placed on a diffractometer (e.g., Bruker SMART APEXII CCD) and flash-cooled to 100 K in a stream of nitrogen gas.[7] This low temperature minimizes thermal vibrations and potential radiation damage.
- Unit Cell Determination: A preliminary set of diffraction images is collected to determine the crystal's unit cell parameters and Bravais lattice.
- Full Data Collection: A complete sphere of diffraction data is collected using monochromatic X-rays (e.g., Mo Kα radiation).[7]
- Data Reduction: The raw diffraction intensities are processed. This includes integration of spot intensities, correction for Lorentz and polarization effects, and an absorption correction (e.g., multi-scan using SADABS).[7]
- Structure Solution: The phase problem is solved using direct methods or Patterson methods to generate an initial electron density map and a preliminary structural model.
- Structure Refinement: The model is refined against the experimental data using full-matrix least-squares on F^2. Anisotropic displacement parameters are applied to non-hydrogen atoms. Hydrogen atoms are typically placed in calculated positions and refined using a riding model.

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Part 4: Analysis of the Crystal Structure (Case Study)

The refinement process yields a wealth of precise data about the molecule's three-dimensional structure and its arrangement in the crystal lattice.

Crystallographic Data Summary

Parameter	Value (for 2-Methyl-5-nitro-1H-benzimidazole monohydrate)[7]
Formula	$C_8H_7N_3O_2 \cdot H_2O$
Crystal System	Triclinic
Space Group	P-1
a (Å)	6.9051 (10)
b (Å)	7.1309 (11)
c (Å)	10.0653 (15)
α (°)	79.421 (3)
β (°)	73.062 (3)
γ (°)	67.517 (3)
Volume (Å^3)	436.61 (11)
Z	2
Temperature (K)	100
Radiation	Mo Kα (λ = 0.71073 Å)
Final R_1 [I > 2σ(I)]	0.041
wR_2 (all data)	0.106

Molecular Geometry

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The benzimidazole molecule is nearly planar, a common feature of fused aromatic systems. The nitro group is slightly twisted out of the plane of the benzene ring, which can be attributed to packing forces and intermolecular interactions within the crystal.[7][8] This deviation from planarity can have significant implications for the molecule's electronic properties and its ability to interact with a target receptor.

Supramolecular Assembly: The Role of Intermolecular Interactions

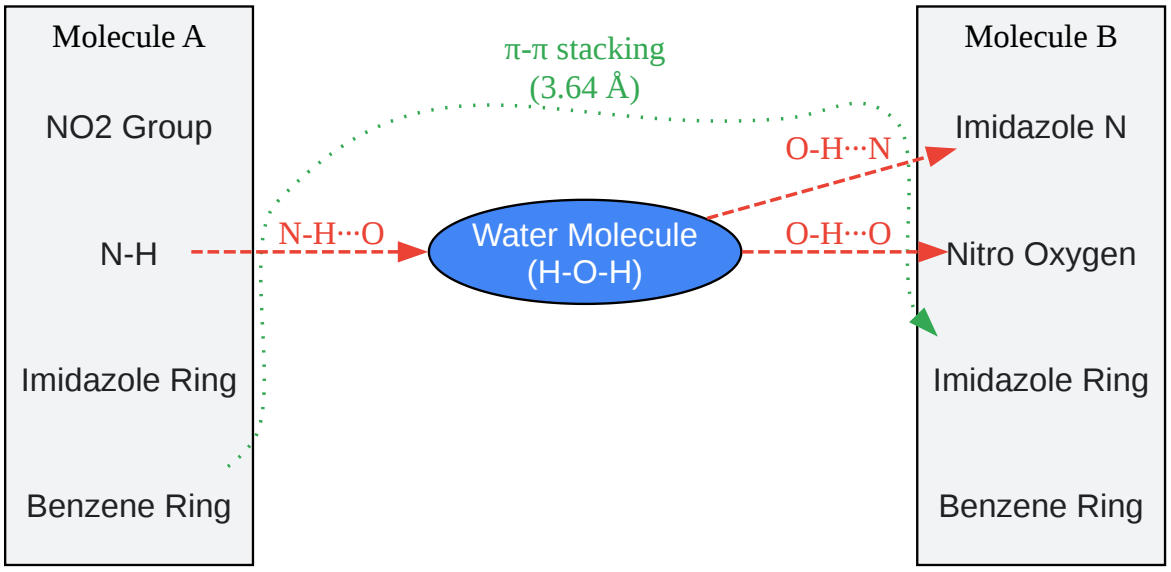
The crystal packing is not random; it is a highly ordered arrangement dictated by a network of specific intermolecular forces. In the case of 2-Methyl-5-nitro-1H-benzimidazole monohydrate, the water molecule plays a crucial role as a hydrogen-bond bridge.[7]

- Hydrogen Bonding: The structure is dominated by a network of N—H···O and O—H···N hydrogen bonds. The imidazole N-H donor forms a hydrogen bond with the oxygen of the water molecule. In turn, the water molecule's hydrogens donate to one of the nitro group's oxygen atoms and the other imidazole nitrogen atom. This creates robust hydrogen-bonded sheets.

- π–π Stacking: In addition to hydrogen bonding, there is a significant π–π interaction between the benzene ring of one molecule and the imidazole ring of a neighboring molecule. The centroid-to-centroid distance of 3.6419 Å is indicative of a stabilizing stacking interaction.[7]

This combination of strong hydrogen bonds and weaker π-π interactions creates a stable, three-dimensional supramolecular architecture.

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Caption: Key intermolecular interactions in the case study.

Conclusion and Implications for Drug Development

This guide has detailed the systematic process for determining the crystal structure of a substituted nitrobenzimidazole. The crystallographic analysis, exemplified by 2-Methyl-5-nitro-1H-benzimidazole monohydrate, provides indisputable evidence of the molecule's conformation and the specific intermolecular interactions that dictate its solid-state form.[7] For drug development professionals, this information is invaluable. It allows for the identification of potential polymorphs, provides a basis for understanding solubility and dissolution rates, and offers a precise 3D model for computational studies, such as docking simulations with protein targets. A thorough crystallographic investigation is a critical, self-validating step in the journey from a promising molecule to a viable pharmaceutical product.

References

- Arumugam, S., et al. (2011). "2-Methyl-5-nitro-1H-benzimidazole monohydrate". Acta Crystallographica Section E: Structure Reports Online, 67(Pt 12), o3271. [Link]

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- Blake, A. J., et al. "CCDC 706575: Experimental Crystal Structure Determination". The University of Manchester. [Link]
- Cambridge Crystallographic Data Centre (CCDC). "The Cambridge Structural Database (CSD)". CCDC. [Link]
- Dey, S., et al. (2006). "Crystallization of benzimidazole by solution growth method and its characterization". ResearchGate. [Link]
- Germain, M. E., et al. "CCDC 2120071: Experimental Crystal Structure Determination". University of Miami. [Link]
- Kini, S. G., et al. (2012). "Design, Synthesis and Vasorelaxant activity of 5-Nitro Benzimidazole Derivatives". Scholars Research Library. [Link]
- Kopteva, N., et al. (2022). "Synthesis and Crystal Structures of Halogen-Substituted 2-Aryl-N-phenylbenzimidazoles". MDPI. [Link]
- Krieger, A. G., et al. (2017). "Synthesis and X-ray Crystal Structure of N′-Cyano-N,N′-dimethyl-4-nitrobenzohydrazide". MDPI. [Link]
- Lachicotte, R. J. "How to Grow X-Ray Quality Crystals". University of Rochester, Department of Chemistry. [Link]
- Michigan State University. "X-Ray Crystallography Laboratory". Department of Chemistry. [Link]
- Khan, K. M., et al. (2012). "6-Nitrobenzimidazole derivatives: Potential phosphodiesterase inhibitors: Synthesis and structure–activity relationship". ResearchGate. [Link]
- PubChem. "2-Methyl-5-nitrobenzimidazole". National Center for Biotechnology Information. [Link]
- Sroczyńska, A., et al. (2016). "Effect of Intra- and Intermolecular Interactions on the Properties of para-Substituted Nitrobenzene Derivatives". MDPI. [Link]
- PubChem. "5-Nitrobenzimidazole". National Center for Biotechnology Information. [Link]

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- Creative BioMart. "X-ray Crystallography". Creative BioMart. [Link]
- Banna, M. H., et al. (2023). "Crystal structure of 4-[(4-methylbenzyl)oxy]-N′-(4-nitrobenzylidene)benzohydrazide: a new hydrazone derivative". PubMed Central. [Link]
- PubChemLite. "**4-methyl-5-nitrobenzimidazole** (C8H7N3O2)". PubChemLite. [Link]

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Sources

- 1. researchgate.net [researchgate.net]
- 2. scholarsresearchlibrary.com [scholarsresearchlibrary.com]
- 3. merckmillipore.com [merckmillipore.com]
- 4. mdpi.com [mdpi.com]
- 5. mdpi.com [mdpi.com]
- 6. 5-Nitrobenzimidazole | 94-52-0 [chemicalbook.com]
- 7. 2-Methyl-5-nitro-1H-benzimidazole monohydrate - PMC [pmc.ncbi.nlm.nih.gov]
- 8. 1-Methyl-5-nitro-1H-imidazole - PMC [pmc.ncbi.nlm.nih.gov]
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